

A Comprehensive Technical Guide to Macrocarpal D: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Macrocarpal D*

Cat. No.: *B242413*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **Macrocarpal D**, a phloroglucinol dialdehyde diterpene derivative isolated from *Eucalyptus macrocarpa*. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug discovery and development.

Physicochemical Properties

Macrocarpal D, a member of the macrocarpal family of natural products, possesses a complex chemical structure that dictates its physical and biological characteristics. A summary of its key physicochemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₂₈ H ₄₀ O ₆	[1][2]
Molecular Weight	472.61 g/mol	[2]
Appearance	Slightly yellowish powder	[1]
Boiling Point (Predicted)	553.3 ± 50.0 °C	[2]
pKa (Predicted)	5.39 ± 0.50	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[2]

Spectroscopic Data

The structure of **Macrocarpal D** has been elucidated using various spectroscopic techniques.

- ¹H-NMR and ¹³C-NMR: Detailed Nuclear Magnetic Resonance (NMR) data has been instrumental in the structural analysis of **Macrocarpal D** and its isomers.[1]
- Mass Spectrometry (MS): Negative ion Fast Atom Bombardment Mass Spectrometry (FAB-MS) of macrocarpals B-F, including D, shows a pseudo-parent peak at m/z 471, corresponding to a molecular weight of 472.[1] Electrospray Ionization (ESI-MS) in negative ion mode has also been used for the analysis of macrocarpals, with characteristic fragmentation patterns observed.[3]
- Ultraviolet-Visible (UV-Vis) Spectroscopy: The UV spectra of macrocarpals B-G, including D, are nearly identical and resemble those of euglobals and grandinol, suggesting a common phloroglucinol chromophore.[1]
- Infrared (IR) Spectroscopy: IR spectroscopy has been utilized in the characterization of the macrocarpal series of compounds.[4]

Biological Activity and Mechanism of Action

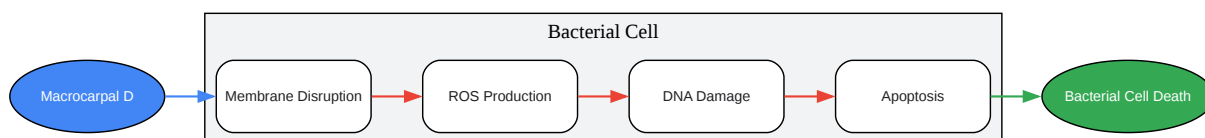
Macrocarpal D is recognized as a potent antibacterial agent.[5][6] While detailed studies on the specific signaling pathways modulated by **Macrocarpal D** are limited, research on its close analogue, Macrocarpal C, provides significant insights into the potential mechanisms of action.

The antifungal activity of Macrocarpal C against dermatophytes is attributed to a multi-faceted mechanism that includes:

- Increased Fungal Membrane Permeability: Macrocarpal C disrupts the integrity of the fungal cell membrane.[7]
- Induction of Reactive Oxygen Species (ROS) Production: It triggers an increase in intracellular ROS, leading to oxidative stress.[7][8]
- Apoptosis via DNA Fragmentation: Macrocarpal C induces programmed cell death in fungal cells through the fragmentation of their DNA.[7][8]

Furthermore, Macrocarpal C has been identified as an inhibitor of dipeptidyl peptidase 4 (DPP-4), an enzyme implicated in type-2 diabetes.[9][10] This inhibitory action is thought to be mediated by the aggregation of Macrocarpal C molecules.[9][10]

Based on the known antifungal mechanism of Macrocarpal C, a proposed mechanism of action for the antibacterial activity of **Macrocarpal D** is illustrated below.



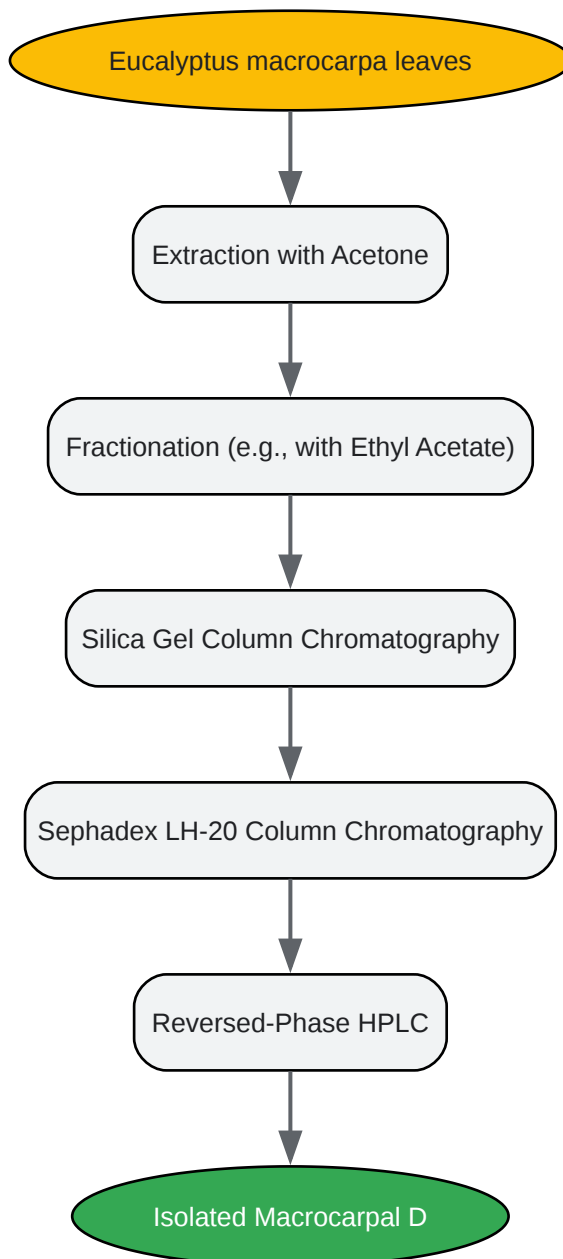
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Proposed Antibacterial Mechanism of **Macrocarpal D**.

Experimental Protocols

Isolation of Macrocarpal D

The following is a general protocol for the isolation of macrocarpals, including **Macrocarpal D**, from *Eucalyptus macrocarpa* leaves, based on published methods.[1][11]



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General workflow for the isolation of **Macrocarpal D**.

Methodology:

- Extraction: Dried and powdered leaves of *Eucalyptus macrocarpa* are extracted with a suitable solvent, such as acetone.^[1]
- Fractionation: The crude extract is then subjected to liquid-liquid partitioning, for instance, with ethyl acetate, to separate compounds based on polarity.^[1]
- Column Chromatography: The active fractions are further purified using a series of column chromatography steps. This typically involves silica gel chromatography followed by Sephadex LH-20 chromatography.^[1]
- High-Performance Liquid Chromatography (HPLC): Final purification to obtain pure **Macrocarpal D** is achieved using reversed-phase HPLC.^[1]

Assessment of Antibacterial Activity

The antibacterial activity of **Macrocarpal D** can be determined using standard microbiological assays.

Methodology:

- Microorganism Preparation: Cultures of pathogenic bacteria are grown in appropriate broth media to a specific optical density.
- Minimum Inhibitory Concentration (MIC) Assay: A serial dilution of **Macrocarpal D** is prepared in a 96-well microtiter plate. The bacterial suspension is added to each well. The MIC is determined as the lowest concentration of the compound that visibly inhibits bacterial growth after a defined incubation period.
- Data Analysis: The results are compared with positive (standard antibiotic) and negative (solvent) controls.

Conclusion

Macrocarpal D is a promising natural product with significant antibacterial properties. This guide has summarized its key physical and chemical characteristics, providing a foundation for further research and development. The proposed mechanism of action, based on studies of its close analogues, suggests that **Macrocarpal D** may exert its antibacterial effects through a

combination of membrane disruption, induction of oxidative stress, and apoptosis. The detailed experimental protocols provided for its isolation and biological evaluation will be valuable for scientists seeking to explore the therapeutic potential of this and related compounds. Further investigation into the specific molecular targets and signaling pathways modulated by **Macrocarpal D** is warranted to fully elucidate its mechanism of action and to advance its potential as a novel antibacterial agent.

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References

- 1. tandfonline.com [tandfonline.com]
- 2. Macrocarpal D | 142647-71-0 [amp.chemicalbook.com]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]
- 6. abmole.com [abmole.com]
- 7. Antifungal mode of action of macrocarpal C extracted from Eucalyptus globulus Labill (Lan An) towards the dermatophyte Trichophyton mentagrophytes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Macrocarpal C isolated from Eucalyptus globulus inhibits dipeptidyl peptidase 4 in an aggregated form - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. tandfonline.com [tandfonline.com]
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